

Application Notes and Protocols for Methicillin Susceptibility Testing Quality Control

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quality control (QC) parameters for performing methicillin susceptibility testing of Staphylococcus aureus. Adherence to these guidelines is critical for ensuring the accuracy and reproducibility of antimicrobial susceptibility testing results in research and drug development settings.

Introduction

Methicillin-resistant Staphylococcus aureus (MRSA) is a significant pathogen characterized by its resistance to β -lactam antibiotics. This resistance is primarily mediated by the mecA gene, which encodes for a modified penicillin-binding protein, PBP2a.[1][2] PBP2a has a low affinity for β -lactam antibiotics, allowing the bacterium to synthesize its cell wall even in the presence of these drugs.[1][3] Accurate detection of methicillin resistance is crucial for surveillance, infection control, and the development of new anti-MRSA agents. Cefoxitin is a better inducer of mecA gene expression and provides for more reliable detection of methicillin resistance in S. aureus and is therefore used as a surrogate for methicillin.

Quality control is an essential component of antimicrobial susceptibility testing (AST). The use of well-characterized reference strains with known susceptibility profiles ensures the reliability of testing methods, reagents, and procedural execution.[4][5] This document outlines the standard QC strains and their expected performance characteristics for methicillin susceptibility testing as recommended by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).



Recommended Quality Control Strains

The following Staphylococcus aureus ATCC® strains are recommended for routine quality control of methicillin susceptibility testing:

- Staphylococcus aureus ATCC® 25923™: A methicillin-susceptible S. aureus (MSSA) strain.
 This strain is used as a negative control.[6]
- Staphylococcus aureus ATCC® 29213™: Another well-characterized methicillin-susceptible
 S. aureus (MSSA) strain.[1][7]
- Staphylococcus aureus ATCC® 43300™: A methicillin-resistant S. aureus (MRSA) strain that
 is positive for the mecA gene. This strain serves as the positive control for resistance.[1][3][6]

Data Presentation: Quality Control Ranges

The following tables summarize the acceptable quality control ranges for MIC (Minimum Inhibitory Concentration) and disk diffusion zone diameters for the recommended S. aureus QC strains when tested against oxacillin and cefoxitin. These ranges are based on CLSI and EUCAST guidelines. Laboratories should establish their own internal QC monitoring to ensure that results consistently fall within these ranges.

Table 1: CLSI Quality Control Ranges for S. aureus



QC Strain	Antimicrobial Agent	MIC (μg/mL)	Disk Diffusion Zone Diameter (mm)
S. aureus ATCC® 29213™	Oxacillin	0.12 - 0.5	N/A
Cefoxitin	1 - 4	N/A	
S. aureus ATCC® 25923™	Oxacillin	N/A	18 - 24
Cefoxitin	N/A	23 - 29[8]	
S. aureus ATCC® 43300™	Oxacillin	N/A	Resistant (≤17)
Cefoxitin	>4	Resistant (≤21)	

N/A: Not applicable as this strain is primarily used for one method or the other for these specific drugs according to CLSI guidelines.

Table 2: EUCAST Quality Control Ranges for S. aureus

QC Strain	Antimicrobial Agent	MIC (μg/mL)	Disk Diffusion Zone Diameter (mm)
S. aureus ATCC® 29213™	Oxacillin	0.125 - 0.5	N/A
Cefoxitin	2 - 8	N/A	
S. aureus ATCC® 25923™	Oxacillin	N/A	17 - 23
Cefoxitin	N/A	21 - 27	
S. aureus NCTC 12493	Oxacillin	Resistant	Resistant
(MRSA control)	Cefoxitin	Resistant	Resistant



Note: EUCAST often uses S. aureus NCTC 12493 as an MRSA control strain. S. aureus ATCC® 43300™ is also an acceptable alternative.

Experimental Protocols

The following are detailed protocols for performing broth microdilution and disk diffusion susceptibility testing for S. aureus.

Broth Microdilution MIC Testing Protocol (CLSI M07)

This method determines the minimum inhibitory concentration (MIC) of an antimicrobial agent that prevents the visible growth of a microorganism.[9]

Materials:

- Cation-adjusted Mueller-Hinton Broth (CAMHB)[10]
- 96-well microtiter plates
- Antimicrobial agent stock solutions (Oxacillin and Cefoxitin)
- S. aureus QC strains (ATCC® 29213™ and ATCC® 43300™)
- Sterile saline or broth
- 0.5 McFarland turbidity standard
- Incubator (35°C ± 2°C)
- Micropipettes and sterile tips

Procedure:

- Inoculum Preparation:
 - From a fresh (18-24 hour) non-selective agar plate, select 3-5 isolated colonies of the S. aureus QC strain.
 - Suspend the colonies in sterile saline or broth.



- Adjust the turbidity of the suspension to match the 0.5 McFarland standard, which corresponds to approximately 1-2 x 10⁸ CFU/mL.
- Within 15 minutes of preparation, dilute the standardized suspension in CAMHB to achieve a final inoculum concentration of approximately 5 x 10⁵ CFU/mL in each well of the microtiter plate.

Plate Inoculation:

- Prepare serial two-fold dilutions of oxacillin and cefoxitin in CAMHB in the 96-well plates.
 The final volume in each well should be 100 μL.
- \circ Inoculate each well with 10 µL of the diluted bacterial suspension.
- Include a growth control well (no antimicrobial agent) and a sterility control well (no bacteria).

Incubation:

- Incubate the plates at 35°C ± 2°C in ambient air for 16-20 hours.
- Result Interpretation:
 - Following incubation, visually inspect the plates for bacterial growth (turbidity).
 - The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth.
 - Compare the obtained MIC values for the QC strains with the expected ranges in Table 1.

Kirby-Bauer Disk Diffusion Testing Protocol (CLSI M02)

This method assesses the susceptibility of a bacterial isolate to an antimicrobial agent based on the size of the zone of growth inhibition around a disk impregnated with the agent.[11][12] [13][14]

Materials:



- Mueller-Hinton Agar (MHA) plates (150 mm or 100 mm)[11]
- Antimicrobial disks (Oxacillin 1 μg, Cefoxitin 30 μg)
- S. aureus QC strains (ATCC® 25923™ and ATCC® 43300™)
- Sterile saline or broth
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator (35°C ± 2°C)
- Ruler or calipers

Procedure:

- Inoculum Preparation:
 - Prepare a bacterial suspension with a turbidity equivalent to a 0.5 McFarland standard as described in the broth microdilution protocol.
- Plate Inoculation:
 - Within 15 minutes of preparation, dip a sterile cotton swab into the standardized inoculum.
 - Remove excess fluid by pressing the swab against the inside of the tube.
 - Streak the swab evenly over the entire surface of the MHA plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure confluent growth.[15]
 - Allow the plate to dry for 3-5 minutes, but no longer than 15 minutes.[15]
- Disk Application:
 - Aseptically apply the oxacillin and cefoxitin disks to the surface of the inoculated MHA plate.



 Ensure the disks are firmly in contact with the agar. Disks should be spaced at least 24 mm apart.

Incubation:

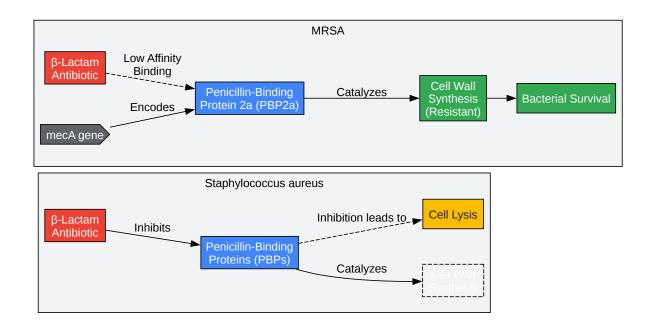
• Invert the plates and incubate at 35° C \pm 2° C in ambient air for 16-18 hours. For S. aureus, a full 24 hours of incubation is recommended to detect methicillin resistance.[13][15]

• Result Interpretation:

- After incubation, measure the diameter of the zones of complete growth inhibition to the nearest millimeter, including the diameter of the disk.
- Compare the measured zone diameters for the QC strains with the expected ranges in Table 1.

Mandatory Visualizations

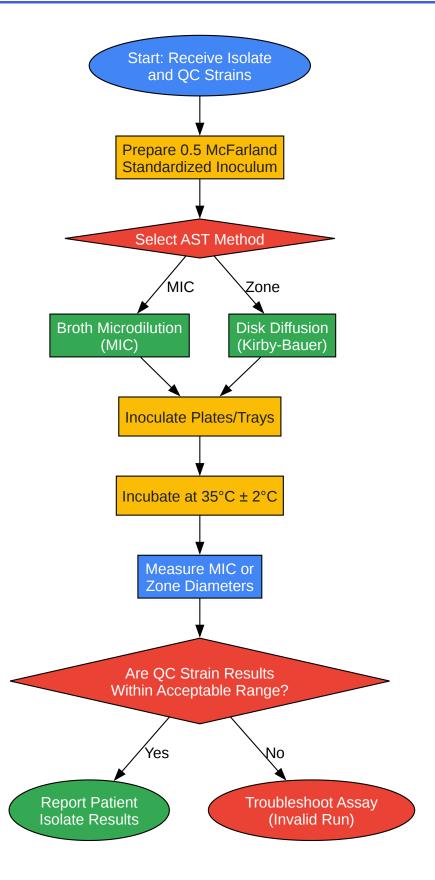




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Caption: Mechanism of methicillin resistance in S. aureus.

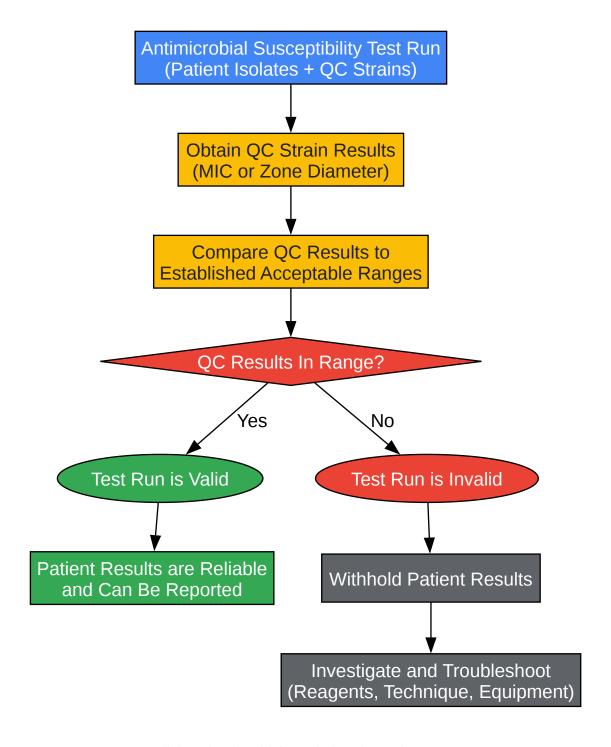




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Caption: Experimental workflow for antimicrobial susceptibility testing.





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